

Application Notes and Protocols: Preparation of ML 315 Hydrochloride Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML 315 hydrochloride

Cat. No.: B560325

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Abstract

ML 315 is a potent and selective dual inhibitor of Cyclin-Dependent Kinases (CDK) and Dual-specificity tyrosine-phosphorylation-regulated kinases (DYRK).^{[1][2]} Accurate and consistent preparation of stock solutions is critical for ensuring reproducible results in experimental settings. This document provides a detailed protocol for the preparation, storage, and handling of **ML 315 hydrochloride** stock solutions for research use.

Chemical and Physical Properties

ML 315 hydrochloride is a small molecule inhibitor used in cancer and neurological disease research.^[1] Key quantitative data are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₁₄ Cl ₃ N ₃ O ₂	[1]
Molecular Weight	410.68 g/mol	[1][3]
CAS Number	2172559-91-8 or 1440251-53-5	[1][3]
Appearance	Solid powder	N/A
Solubility in DMSO	50 mg/mL (121.75 mM)	[1]
Storage (in solvent)	-20°C for 1 month; -80°C for up to 6 months	[1]

Safety and Handling Precautions

ML 315 hydrochloride is classified as a hazardous substance. It may cause skin irritation, serious eye irritation, and respiratory irritation. Always handle this compound in a well-ventilated area, preferably a chemical fume hood.

Required Personal Protective Equipment (PPE):

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Avoid inhalation of dust and direct contact with skin and eyes. In case of contact, wash the affected area thoroughly with water. Refer to the Safety Data Sheet (SDS) for complete safety information.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ML 315 hydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials:

- **ML 315 hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO ($\geq 99.7\%$)[4][5]
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- **Equilibrate Compound:** Before opening, allow the vial of **ML 315 hydrochloride** to warm to room temperature to prevent condensation of moisture.
- **Calculate Required Mass:** Use the following formula to calculate the mass of **ML 315 hydrochloride** needed to prepare your desired volume of a 10 mM stock solution.

$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 410.68 \text{ (g/mol)} / 1000$$

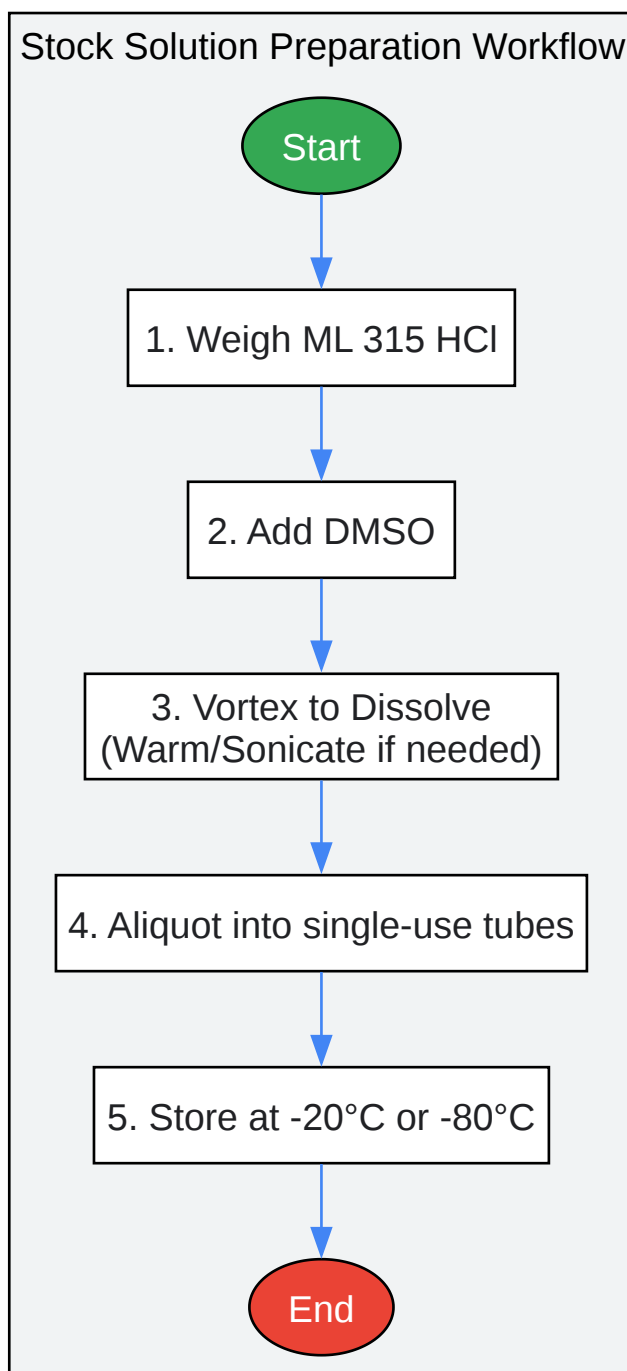
Example Calculation for 1 mL of 10 mM stock: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mM} \times 410.68 / 1000 = 4.11 \text{ mg}$

- **Weigh Compound:** Carefully weigh the calculated amount of **ML 315 hydrochloride** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Add Solvent:** Add the calculated volume of DMSO to the tube containing the compound. For the example above, add 1 mL of DMSO.

- Dissolve Compound: Close the tube tightly and vortex thoroughly for 1-2 minutes. Observe the solution to ensure all solid has dissolved.
 - Note on Solubility: **ML 315 hydrochloride** has a high solubility in DMSO, but achieving 50 mg/mL may require warming and sonication.[1] For a 10 mM stock (~4.11 mg/mL), dissolution should occur readily at room temperature. If particulates remain, brief warming in a 60°C water bath or sonication may be necessary to facilitate complete dissolution.[1]
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- Store Properly: Store the aliquots upright in a freezer at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] Clearly label all tubes with the compound name, concentration, and date of preparation.

Visualizations

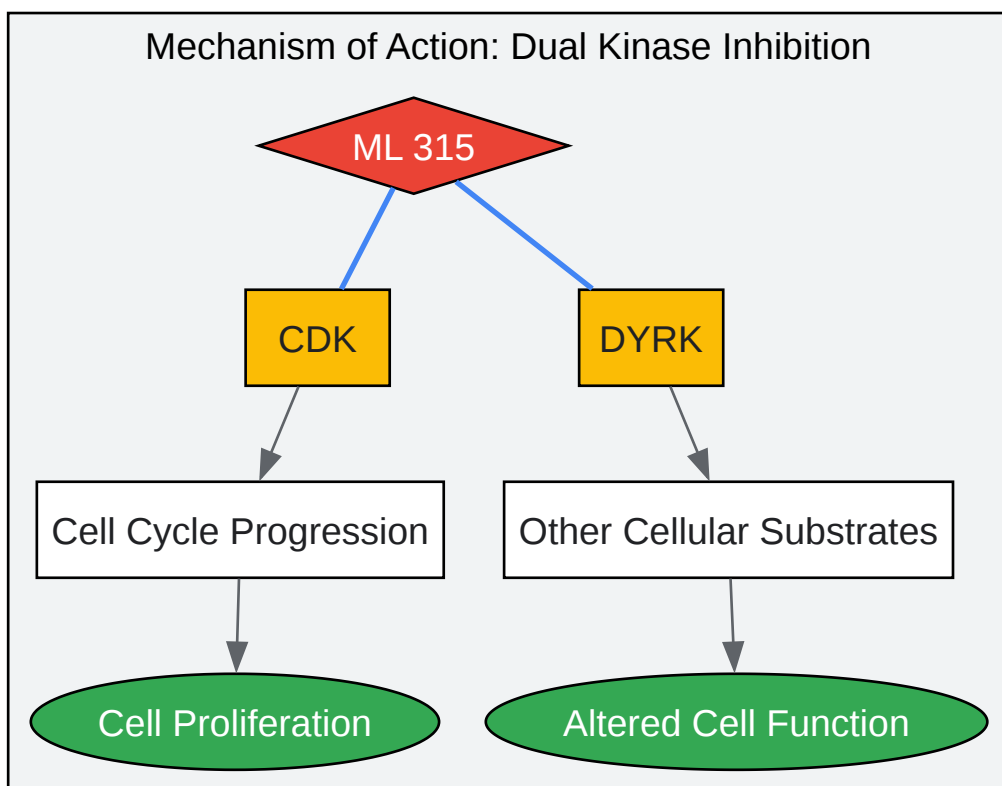
Experimental Workflow



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Caption: Workflow for preparing **ML 315 hydrochloride** stock solution.

Signaling Pathway Inhibition



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Caption: ML 315 inhibits CDK and DYRK signaling pathways.

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